

# In-Depth Technical Guide: Health and Safety for 2,2'-Biphenyldiamine

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## Compound of Interest

Compound Name: 2,2'-Biphenyldiamine

Cat. No.: B072990

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling and use of **2,2'-Biphenyldiamine** (CAS No: 1454-80-4). The following sections detail the toxicological profile, hazard identification, safe handling procedures, and emergency protocols. All quantitative data is summarized in tables for clarity, and detailed experimental methodologies for key toxicological assessments are provided.

## Section 1: Chemical Identification and Physicochemical Properties

**2,2'-Biphenyldiamine**, also known as 2,2'-Diaminobiphenyl, is a solid organic compound.<sup>[1]</sup> Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub>	[1][2]
Molecular Weight	184.24 g/mol	[2]
Appearance	Solid, Off-White Clear Liquid	[1]
CAS Number	1454-80-4	[1][2]

## Section 2: Hazard Identification and Classification

**2,2'-Biphenyldiamine** is classified as a hazardous substance. The GHS classification, as aggregated from multiple sources, is presented below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life

Signal Word: Danger[2]

Hazard Pictograms:

- Corrosion (for serious eye damage)[2]
- Exclamation Mark (for acute oral toxicity)
- Environment (for aquatic toxicity)[2]

## Section 3: Toxicological Data

While specific quantitative toxicological data such as LD50 values for **2,2'-Biphenyldiamine** are not readily available in the public domain, the GHS classification indicates a moderate acute oral toxicity. The primary hazards are severe eye damage and high toxicity to aquatic life.  
[2]

A study conducted on a similar substance following the OECD Test Guideline 404 for acute dermal irritation/corrosion on New Zealand White rabbits showed no signs of dermal irritation or corrosion after a 4-hour semi-occlusive application. The skin irritation score was reported as "0.00" for all animals.[3]

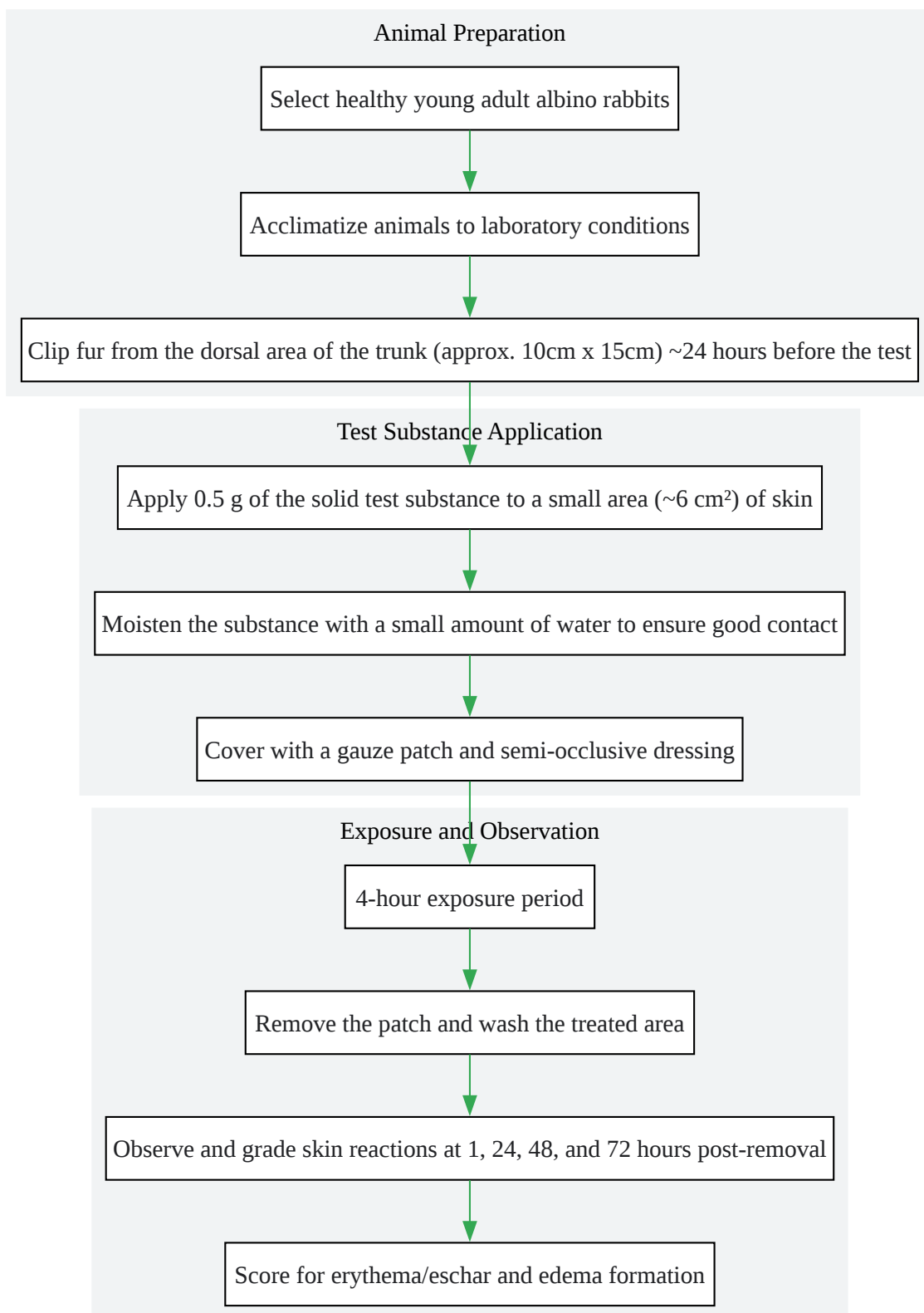
## Section 4: Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below. These are based on internationally recognized OECD guidelines.

## **Acute Dermal Irritation/Corrosion (Based on OECD Test Guideline 404)**

This test evaluates the potential of a substance to cause skin irritation or corrosion.

Experimental Workflow:



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Caption: Workflow for OECD 404 Acute Dermal Irritation Test.

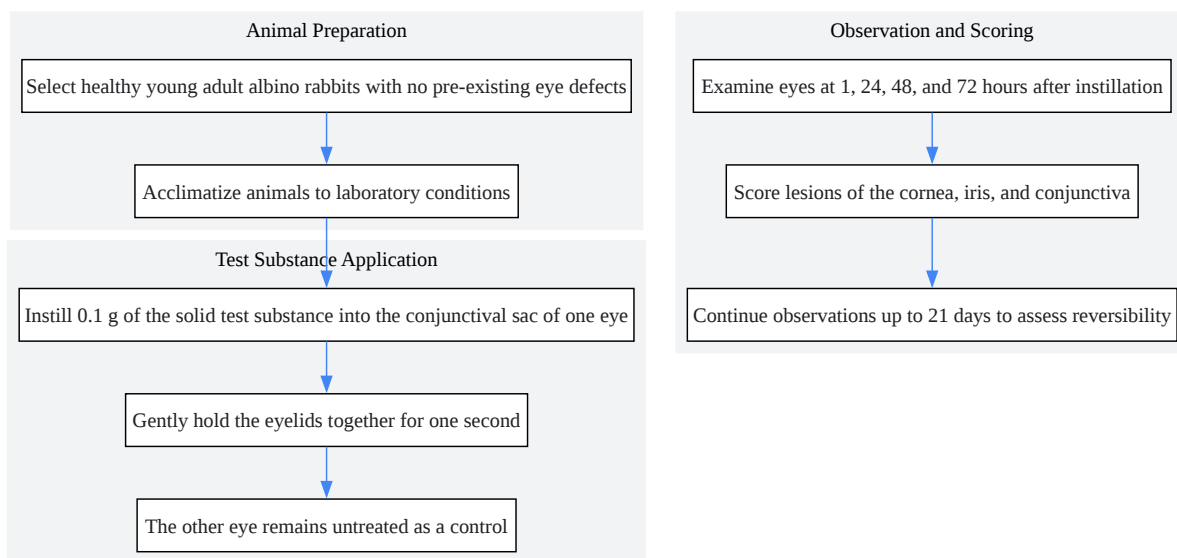
**Methodology Details:**

- Test Animal: Healthy young adult albino rabbit.
- Dose: 0.5 g of the solid substance is applied to the skin.
- Application: The substance is applied to a small area of clipped skin and covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored.
- Results: The study on a similar substance reported no mortality or treatment-related clinical signs, and all animals showed normal body weight gain. No dermal irritation or corrosion was observed.[3]

## **Acute Eye Irritation/Corrosion (Based on OECD Test Guideline 405)**

This test is designed to determine the potential of a substance to cause eye irritation or serious eye damage.

**Experimental Workflow:**



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Caption: Workflow for OECD 405 Acute Eye Irritation Test.

#### Methodology Details:

- Test Animal: Healthy young adult albino rabbit.
- Dose: 0.1 g of the solid substance.
- Application: The substance is placed in the conjunctival sac of one eye. The other eye serves as a control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, and conjunctival redness and swelling. Observations may continue for up to 21 days to assess the reversibility of any effects.

## Section 5: Safe Handling and Storage

### Engineering Controls:

- Use in a well-ventilated area.[\[3\]](#)
- Employ explosion-proof general and local exhaust ventilation.[\[3\]](#)

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[4\]](#)  
In situations with a potential for splashing, a face shield should also be worn.[\[5\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[\[4\]](#)
- Respiratory Protection: If dusts are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)

### Handling Procedures:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid breathing dust.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Take precautionary measures against static discharge.[\[3\]](#)
- Use only non-sparking tools.[\[3\]](#)

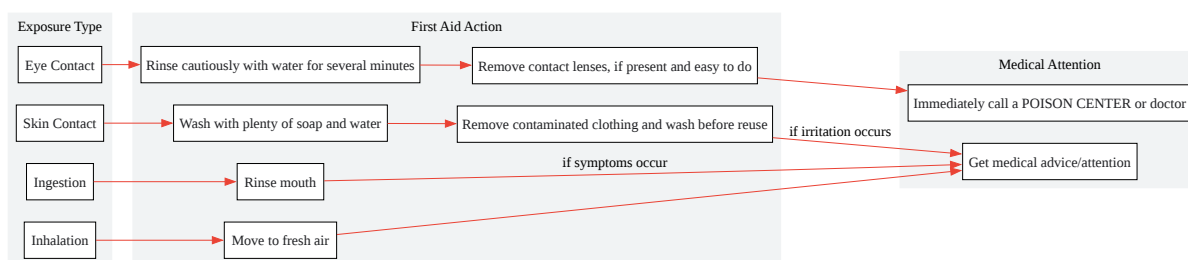
### Storage:

- Keep in a dry, cool, and well-ventilated place.[\[4\]](#)

- Keep container tightly closed.[4]
- Store locked up.[4]
- Incompatible Materials: Strong oxidizing agents.[4]

## Section 6: Emergency Procedures

### First Aid Measures



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Caption: First Aid Procedures for **2,2'-Biphenyldiamine** Exposure.

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a physician or poison control center immediately.[3]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[3]
- Eye Contact: Do not rub eyes. Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical



attention if irritation develops and persists.[3]

- Ingestion: Rinse mouth. Get medical attention if symptoms occur.[3]

## Firefighting Measures

- Suitable Extinguishing Media: Water fog, foam, dry chemical powder, carbon dioxide (CO<sub>2</sub>). [3]
- Specific Hazards: May form combustible dust concentrations in air.[3]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[4]

## Accidental Release Measures

- Personal Precautions: Immediately evacuate personnel to safe areas. Keep unnecessary personnel away. Wear appropriate protective equipment.[3]
- Environmental Precautions: Avoid release to the environment.[3]
- Methods for Cleaning Up: Eliminate all ignition sources. Use only non-sparking tools. Avoid dispersal of dust. For large spills, wet down with water and dike for later disposal. Collect spillage.[3]

## Section 7: Conclusion

**2,2'-Biphenyldiamine** is a chemical that requires careful handling due to its acute oral toxicity, potential for serious eye damage, and high aquatic toxicity. Adherence to the safety protocols outlined in this guide is essential to minimize risk to researchers and the environment. While specific quantitative toxicity data is limited, the provided GHS classification and the results of a dermal irritation study on a similar compound underscore the need for caution. Further toxicological studies are warranted to fully characterize the safety profile of this compound.

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